

Technical Overview: Physicochemical Properties of H-D-Val-OtBu.HCl

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Compound of Interest

Compound Name: **H-D-Val-OtBu.HCl**

Cat. No.: **B613181**

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This document provides a detailed analysis of the molecular weight and chemical properties of D-Valine tert-butyl ester hydrochloride (**H-D-Val-OtBu.HCl**), a key reagent in pharmaceutical research and peptide synthesis.[\[1\]](#)

Molecular Identity and Structure

H-D-Val-OtBu.HCl is the hydrochloride salt of the tert-butyl ester of D-valine.[\[1\]](#)[\[2\]](#) The D-configuration refers to the stereochemistry at the alpha-carbon. The tert-butyl ester group serves as a protecting group for the carboxylic acid functionality, enhancing lipophilicity and stability, while the hydrochloride salt form generally improves aqueous solubility and ease of handling.[\[1\]](#)

Physicochemical Data

The fundamental physicochemical properties of **H-D-Val-OtBu.HCl** are derived from its chemical formula. These quantitative data points are summarized below.

Property	Value	Source
Chemical Formula	<chem>C9H20ClNO2</chem>	PubChem, Thermo Scientific[3] [4][5]
Molecular Weight	209.71 g/mol	MedchemExpress, PubChem[3][5][6]
Monoisotopic Mass	209.1182566 Da	PubChem[5]
CAS Number	104944-18-5	CymitQuimica, Santa Cruz Biotechnology[1][2]

Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic weights of the constituent atoms in the empirical formula, C9H20ClNO2.

3.1 Atomic Weights Used:

- Carbon (C): 12.011 g/mol
- Hydrogen (H): 1.008 g/mol
- Chlorine (Cl): 35.453 g/mol
- Nitrogen (N): 14.007 g/mol
- Oxygen (O): 15.999 g/mol

3.2 Calculation Steps:

- Carbon: 9 atoms * 12.011 g/mol = 108.099 g/mol
- Hydrogen: 20 atoms * 1.008 g/mol = 20.160 g/mol
- Chlorine: 1 atom * 35.453 g/mol = 35.453 g/mol
- Nitrogen: 1 atom * 14.007 g/mol = 14.007 g/mol

- Oxygen: 2 atoms * 15.999 g/mol = 31.998 g/mol
- Total Molecular Weight: $108.099 + 20.160 + 35.453 + 14.007 + 31.998 = 209.717$ g/mol

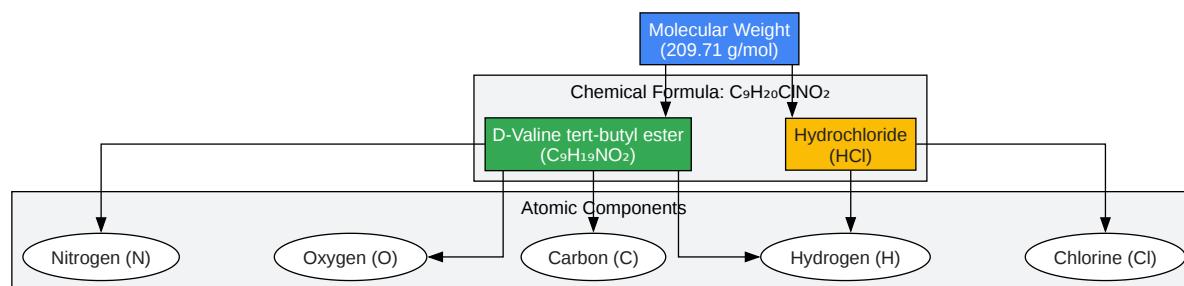
This calculated value is consistent with the widely published molecular weight of 209.71 g/mol .
[1][2][3][6][7]

Methodological Considerations

The determination of a compound's molecular weight from its chemical formula is a theoretical calculation based on standard atomic weights. It does not involve experimental procedures, workflows, or biological signaling pathways. Therefore, the creation of experimental protocols or pathway diagrams is not applicable to this specific topic.

Logical Relationship of Components

The relationship between the chemical components that constitute the final molecular weight can be visualized as a simple hierarchical structure.



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Caption: Hierarchical breakdown of **H-D-Val-OtBu.HCl** for molecular weight calculation.

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